

Generating Conditional Knockout Mice with Precision: An Application Note on CRISPR-Cas9 Technology

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Introduction

The ability to study gene function in a spatially and temporally controlled manner is crucial for understanding complex biological processes and for the development of novel therapeutics. Conditional knockout (cKO) mouse models, where a target gene can be inactivated in specific tissues or at particular developmental stages, are invaluable tools for this purpose. The advent of CRISPR-Cas9 technology has revolutionized the generation of these models, offering a more efficient and precise alternative to traditional embryonic stem (ES) cell-based methods.[1] [2] This application note provides a detailed overview and step-by-step protocols for generating conditional knockout mice using the CRISPR-Cas9 system, with a focus on the highly efficient Easi-CRISPR method.

The core of this technology lies in the combination of the CRISPR-Cas9 system for targeted DNA cleavage and the Cre-LoxP recombination system for conditional gene inactivation.[3] The CRISPR-Cas9 system, composed of the Cas9 nuclease and a guide RNA (gRNA), is used to

introduce two LoxP sites flanking a critical exon or exons of the target gene.^{[4][5]} These "floxed" mice are then bred with mice expressing Cre recombinase under the control of a tissue-specific or inducible promoter. In the offspring, Cre recombinase recognizes the LoxP sites and excises the intervening DNA sequence, leading to a conditional knockout of the target gene.^[3]

Methods Overview

Several strategies have been developed to generate floxed alleles using CRISPR-Cas9, with varying efficiencies. The "two-donor floxing" method, which utilizes two separate single-stranded oligonucleotides (ssODNs) as donors to introduce the two LoxP sites, has been shown to have a low success rate, with a multi-center study reporting an efficiency of only 0.87%.^{[6][7][8]} In contrast, methods that use a single, long single-stranded DNA (lssDNA) donor containing both LoxP sites and the intervening genomic sequence, such as Easi-CRISPR (Efficient additions with ssDNA inserts-CRISPR), have demonstrated significantly higher efficiencies, often ranging from 30-60% and in some cases up to 100%.^{[9][10][11]}

This document will focus on the Easi-CRISPR approach due to its superior efficiency and reliability. The general workflow involves:

- **Design:** Designing guide RNAs (gRNAs) to target introns flanking the desired exon(s) and designing a long single-stranded DNA (lssDNA) donor template containing the floxed exon cassette.
- **Preparation of Materials:** Synthesizing the gRNAs, Cas9 protein/mRNA, and the lssDNA donor.
- **Delivery into Zygotes:** Introducing the CRISPR-Cas9 components and the donor template into mouse zygotes via microinjection or electroporation.
- **Generation of Founder Mice:** Transferring the edited zygotes into pseudopregnant female mice to develop into founder pups.
- **Genotyping and Validation:** Screening the founder mice for the correct insertion of the LoxP sites and subsequent validation of conditional knockout functionality.

Quantitative Data Summary

The efficiency of generating conditional knockout mice using CRISPR-Cas9 can vary depending on the method used, the target locus, and the delivery technique. The following tables summarize reported efficiencies for different approaches.

Table 1: Comparison of Efficiency between Different CRISPR-Cas9 Conditional Knockout Methods

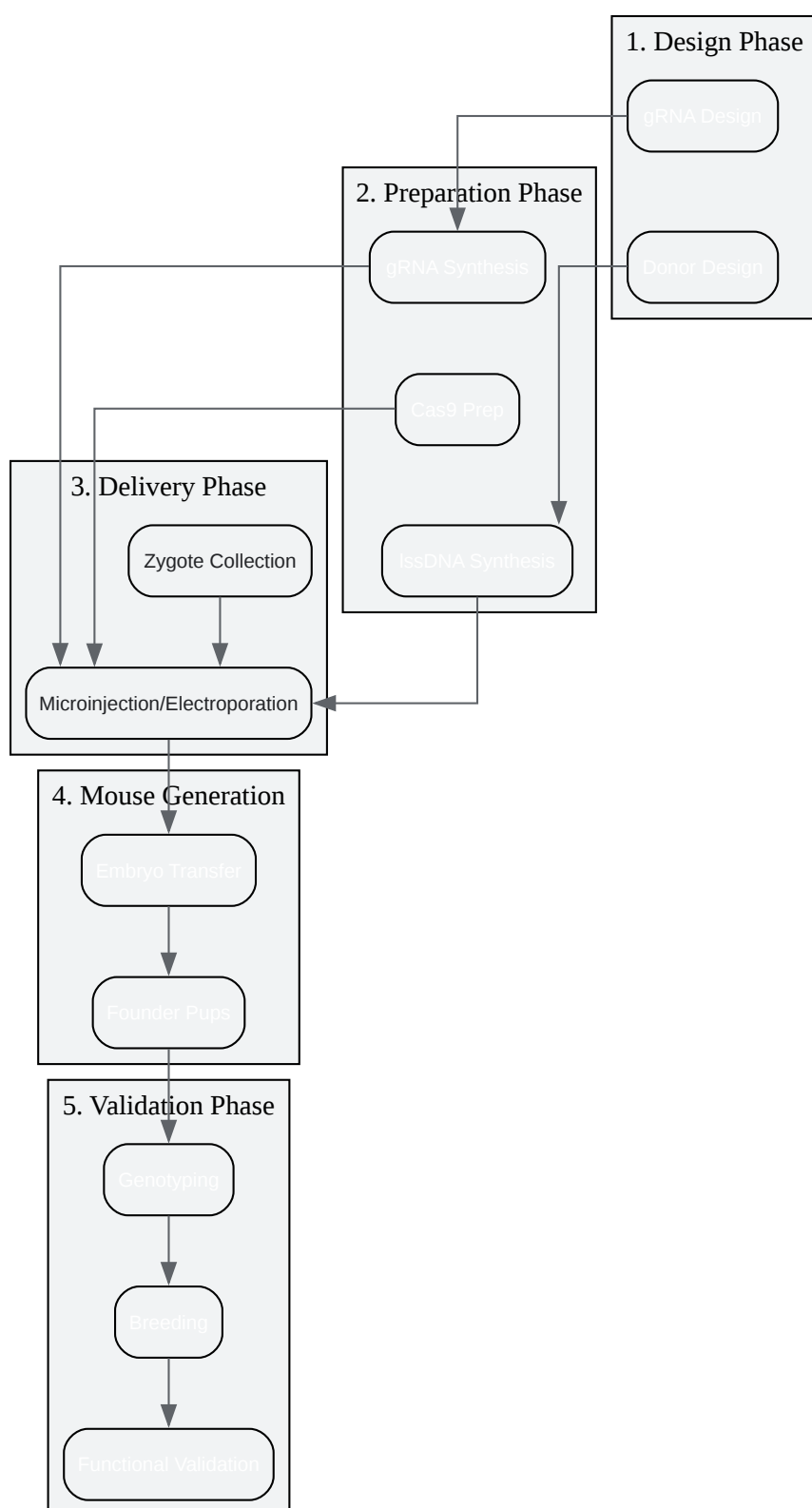
Method	Donor Template	Reported Efficiency (Correctly Targeted Pups/Total Pups Born)	Reference(s)
Two-Donor Floxing	Two short single-stranded oligonucleotides (ssODNs)	0.87% (15/1718)	[7] [8]
Easi-CRISPR	One long single-stranded DNA (IssDNA)	8.5% - 100% (locus dependent)	[9] [11]
IssDNA-based methods (general)	One long single-stranded DNA (IssDNA)	11% - 13% (average)	[6]

Table 2: Efficiency of Easi-CRISPR at Different Loci

Target Gene	IssDNA Size (bases)	Efficiency (Correctly Targeted Pups/Total Pups Born)	Reference(s)
Gene 1	532	7% - 100%	[10]
Gene 2	931	7% - 100%	[10]
Gene 3	-	Partial insertions observed	[10]
Various loci	~500 - 1500	25% - 66%	[10]

Experimental Workflow and Signaling Pathways

The following diagrams illustrate the experimental workflow for generating conditional knockout mice using Easi-CRISPR and the underlying molecular mechanism of Cre-LoxP recombination.



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Caption: Experimental workflow for generating cKO mice.

Caption: Cre-LoxP mediated conditional gene knockout.

Detailed Experimental Protocols

Protocol 1: Design of Guide RNAs and Donor Template

1.1. Guide RNA (gRNA) Design:

- Identify the target exon(s): Select a critical exon or exons for deletion that will result in a frameshift mutation or loss of a crucial protein domain.
- Select target introns: Choose intronic regions flanking the target exon(s). To avoid disrupting splicing regulatory elements, select gRNA target sites at least 100 base pairs away from the exon-intron boundaries.[\[12\]](#)
- Find gRNA target sequences: Use online design tools such as CHOPCHOP or Synthego's CRISPR Design Tool to identify potential gRNA sequences within the selected intronic regions.[\[5\]](#)[\[13\]](#) These tools will also help predict on-target activity and potential off-target effects.
- Select optimal gRNAs: Choose two gRNAs, one for each flanking intron, with high predicted on-target scores and low off-target scores. The distance between the two gRNA target sites should typically be between 0.5 and 0.8 kb.[\[11\]](#)

1.2. Long Single-Stranded DNA (lssDNA) Donor Template Design:

- Assemble the donor sequence: The lssDNA donor will contain the target exon(s) flanked by the two LoxP sites. The entire cassette will be flanked by homology arms corresponding to the genomic sequences upstream and downstream of the gRNA cut sites.
- Homology arms: The homology arms should be approximately 70-100 nucleotides in length and identical to the genomic sequence immediately flanking the Cas9 cleavage sites.[\[9\]](#)[\[12\]](#)
- LoxP sites: The 34 bp LoxP sequences should be inserted precisely at the Cas9 cleavage sites within the introns. Ensure both LoxP sites are in the same orientation to enable Cre-mediated excision.

- Silent mutations: To prevent the Cas9 nuclease from re-cutting the donor template or the integrated allele, introduce silent mutations within the PAM sequence or the gRNA seed sequence of the homology arms.[\[14\]](#)

Protocol 2: Preparation of CRISPR-Cas9 Components

2.1. gRNA Synthesis:

- Synthetically order the designed crRNAs and tracrRNA or synthesize sgRNAs using in vitro transcription kits.

2.2. Cas9 Preparation:

- Commercially available recombinant Cas9 protein is recommended for its high efficiency and reduced off-target effects compared to Cas9 mRNA or plasmid.[\[9\]](#)

2.3. Long Single-Stranded DNA (LssDNA) Synthesis:

- LssDNA donors can be commercially synthesized or generated in the lab using methods like the in vitro Transcription and Reverse Transcription (ivTRT) method or the "phospho-PCR" method.[\[9\]](#)[\[15\]](#)[\[16\]](#) The ivTRT method involves transcribing a dsDNA template into RNA, followed by reverse transcription to generate the ssDNA.[\[9\]](#)

Protocol 3: Delivery of CRISPR Components into Mouse Zygotes

3.1. Microinjection:

- Prepare the injection mix: Prepare a solution containing Cas9 protein, the two gRNAs, and the LssDNA donor in an appropriate injection buffer. Recommended concentrations can be found in the Easi-CRISPR protocol.[\[9\]](#)[\[13\]](#)
- Zygote collection: Harvest zygotes from superovulated female mice.
- Microinjection: Using a micromanipulator, inject the CRISPR mix into the pronucleus or cytoplasm of the collected zygotes.[\[17\]](#) Pronuclear injection is often preferred for Easi-CRISPR.[\[13\]](#)

- Embryo culture: Culture the injected zygotes overnight to the two-cell stage.

3.2. Electroporation:

- Prepare the electroporation solution: Mix the CRISPR components with an electroporation buffer.
- Zygote preparation: Place the collected zygotes in the electroporation cuvette.
- Electroporation: Apply an electrical pulse using an electroporator to deliver the CRISPR components into the zygotes.[\[4\]](#)[\[18\]](#)
- Embryo culture: Culture the electroporated zygotes overnight.

Protocol 4: Generation of Founder Mice

- Embryo transfer: Transfer the viable two-cell stage embryos into the oviducts of pseudopregnant surrogate female mice.
- Birth of founder pups: Pups will be born approximately 19-21 days after embryo transfer.

Protocol 5: Genotyping and Validation of Conditional Knockout Mice

5.1. Genotyping of Founder Mice:

- DNA extraction: Isolate genomic DNA from tail biopsies of the founder pups.[\[19\]](#)
- PCR screening: Perform PCR using multiple primer pairs to confirm the correct insertion of both LoxP sites in cis (on the same allele).[\[9\]](#)[\[20\]](#)[\[21\]](#)
 - Use primers flanking the 5' and 3' integration sites to check for the presence of the LoxP sites.
 - Use a forward primer upstream of the 5' homology arm and a reverse primer downstream of the 3' homology arm to confirm the integration of the entire floxed cassette and that the two LoxP sites are on the same chromosome.

- Sanger sequencing: Sequence the PCR products to verify the correct sequence of the inserted LoxP sites and the surrounding genomic region.

5.2. Breeding and Functional Validation:

- Breeding to establish a floxed line: Breed the correctly targeted founder mice with wild-type mice to establish a stable floxed mouse line.
- Breeding with Cre-driver mice: Cross the homozygous floxed mice with a mouse line that expresses Cre recombinase in the desired tissue or in response to an inducer.[3]
- Validation of conditional knockout:
 - Genomic DNA PCR: Isolate DNA from the target tissue and other tissues of the cKO offspring. Perform PCR to detect the excised allele in the target tissue, which will be smaller than the floxed allele.[20]
 - RT-qPCR: Analyze mRNA levels of the target gene in the target tissue to confirm transcriptional knockout.[3]
 - Western Blot: Analyze protein levels of the target gene in the target tissue to confirm the absence of the protein.[3]

Conclusion

The CRISPR-Cas9 system, particularly the Easi-CRISPR method, provides a powerful and efficient platform for the generation of conditional knockout mice. By following the detailed protocols outlined in this application note, researchers can reliably produce these valuable animal models to dissect gene function with high precision, accelerating basic research and the development of new therapeutic strategies. Careful design of gRNAs and donor templates, along with rigorous validation of the resulting mice, are critical for the success of these experiments.

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References

- [1. Ingenious Blog | Conventional vs. Conditional Knockout \[genetargeting.com\]](#)
- [2. Lab Signals | Your Biweekly Source for Life Science Research Insights \[genetargeting.com\]](#)
- [3. Generation and Validation of Tissue-Specific Knockout Strains for Toxicology Research - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Rapid generation of conditional knockout mice using the CRISPR-Cas9 system and electroporation for neuroscience research - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. synthego.com \[synthego.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Reproducibility of CRISPR-Cas9 methods for generation of conditional mouse alleles: a multi-center evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. biorxiv.org \[biorxiv.org\]](#)
- [10. Easi-CRISPR - UNeMed \[unemed.com\]](#)
- [11. blog.addgene.org \[blog.addgene.org\]](#)
- [12. gem.wi.mit.edu \[gem.wi.mit.edu\]](#)
- [13. Easi-CRISPR protocol for creating knock-in and conditional knockout mouse models using long ssDNA donors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. flycrispr.org \[flycrispr.org\]](#)
- [15. An Optimized Preparation Method for Long ssDNA Donors to Facilitate Quick Knock-In Mouse Generation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Generating CRISPR/Cas9-Derived Mutant Mice by Zygote Cytoplasmic Injection Using an Automatic Microinjector \[mdpi.com\]](#)
- [18. An optimized electroporation approach for efficient CRISPR/Cas9 genome editing in murine zygotes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. boneandcancer.org \[boneandcancer.org\]](#)
- [20. Generation and validation of a conditional knockout mouse model for desmosterolosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 21. One-Step Genotyping Method in loxP-Based Conditional Knockout Mice Generated by CRISPR-Cas9 Technology - PMC [pmc.ncbi.nlm.nih.gov]
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